

Application Notes and Protocols for Microbial Biotransformation of Hesperidin to Neohesperidin

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Compound of Interest

Compound Name: Neohesperidose

Cat. No.: B191948

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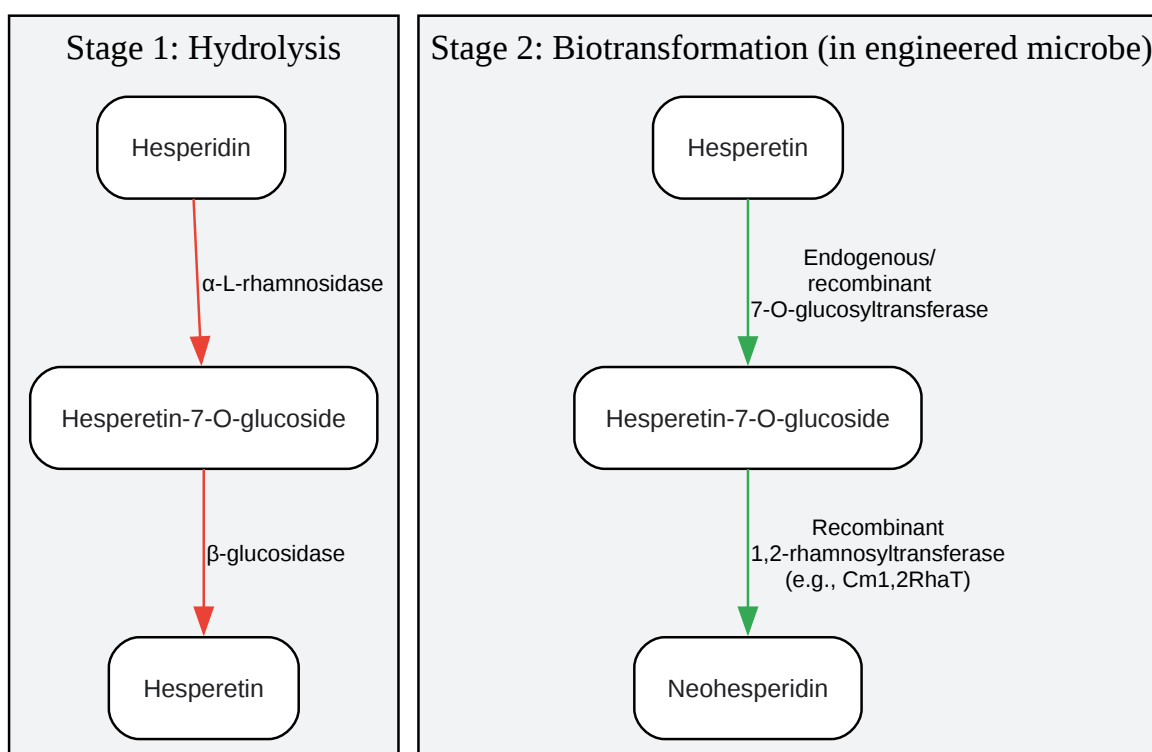
This document provides a detailed protocol for the biotransformation of hesperidin, a flavonoid abundant in citrus peels, into neohesperidin. Neohesperidin is a valuable precursor for the production of Neohesperidin Dihydrochalcone (NHDC), a low-calorie, high-intensity sweetener and flavor enhancer. The primary and most effective method involves a two-stage process: the initial hydrolysis of hesperidin to its aglycone, hesperetin, followed by the microbial biotransformation of hesperetin into neohesperidin using genetically engineered organisms.

Introduction

Hesperidin (hesperetin-7-O-rutinoside) and neohesperidin (hesperetin-7-O-neohesperidoside) are structural isomers, differing in the linkage of the rhamnose sugar to the glucose moiety. This structural difference prevents a direct one-step conversion. The protocol outlined below details a robust method to achieve this transformation by first removing the sugar portion of hesperidin to yield hesperetin, and then specifically glycosylating hesperetin to form neohesperidin. This biotransformation can be achieved using various microbial systems, including engineered *Escherichia coli* and plant cell suspension cultures like *Nicotiana tabacum* BY-2.

Overall Biotransformation Workflow

The conversion of hesperidin to neohesperidin is a multi-step process that begins with the extraction and hydrolysis of hesperidin, followed by a highly specific enzymatic biotransformation to yield the final product, which is then purified.



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